

3-Ethyl-2,5-dimethylhexane: Proper Disposal & Handling Procedures[1]

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Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylhexane

CAS No.: 52897-04-8

Cat. No.: B12647771

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Executive Summary & Immediate Action

Treat **3-Ethyl-2,5-dimethylhexane** as a High-Risk Flammable Solvent. This branched alkane (C₁₀H₂₂) presents significant flammability and aspiration hazards.[1] It is strictly hydrophobic and must never be disposed of via sanitary sewer systems.

Scenario	Immediate Directive
Routine Disposal	Segregate into Non-Halogenated Organic waste stream.
Small Spill (<500 mL)	Absorb with polypropylene pads or vermiculite. [1] Place in a sealed fume hood.
Large Spill (>500 mL)	Evacuate area. Remove ignition sources.[1] Call EHS/Emergency Response.
Skin Contact	Wash immediately with soap and water.[1] Do not use solvent thinners.[1]

Chemical Profile & Risk Assessment

To dispose of this chemical safely, you must understand its physical behavior. As a C10 branched isomer, it exhibits lower boiling points and potentially lower flash points than n-decane due to reduced surface area for van der Waals interactions.^[1]

Physicochemical Properties

Property	Value	Operational Implication
CAS Number	52897-04-8	Use for waste manifesting and inventory tracking. ^[1]
Molecular Formula	C ₁₀ H ₂₂	High carbon content requires high-temperature incineration. ^[1]
Boiling Point	~157°C	Moderate volatility; vapors can accumulate in low-lying areas. ^[1]
Flash Point	< 60°C (Est.) ^[1]	Classified as Ignitable (D001). Store in flammables cabinet.
Solubility	Immiscible in water	Phase separation risk. Do not mix with aqueous waste. ^[1]
Density	~0.70 g/mL	Floats on water; water fog is ineffective for fire suppression. ^[1]

Critical Hazard: Static Accumulation

Expert Insight: Like many non-polar branched alkanes, **3-Ethyl-2,5-dimethylhexane** has low electrical conductivity (<50 pS/m).^[1] When poured, it can generate static charge faster than it dissipates.

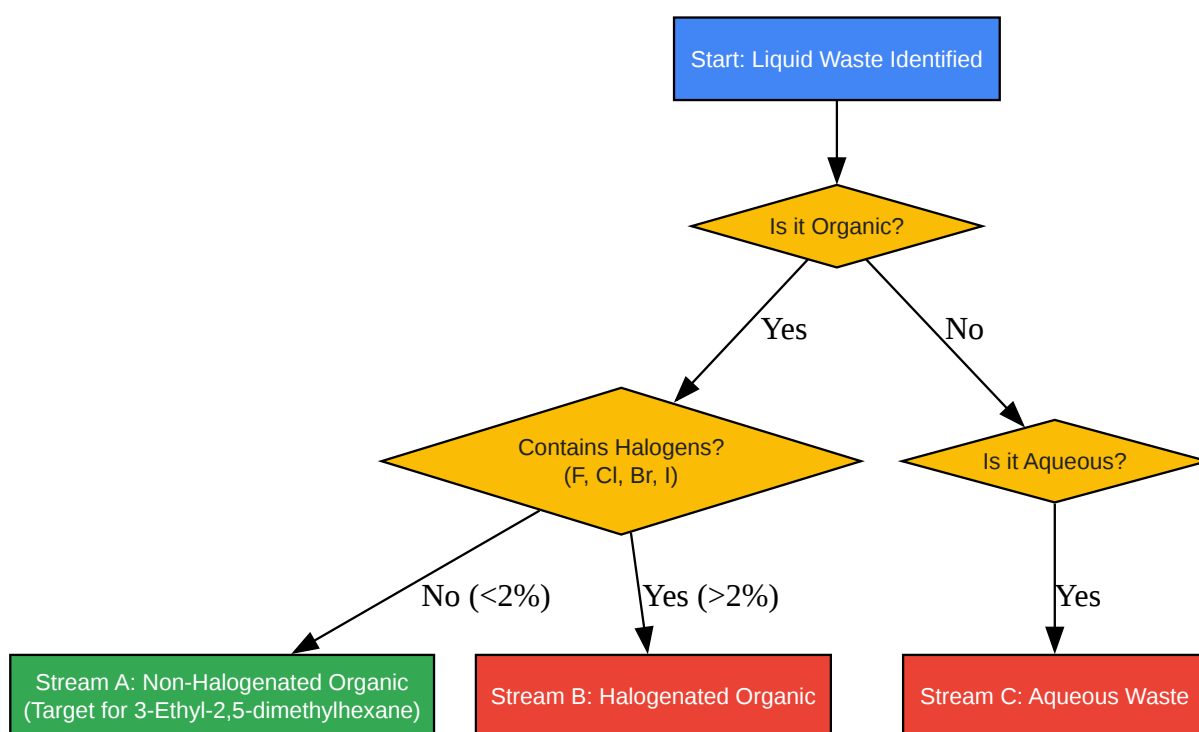
- The Risk: A static discharge spark can ignite vapors during transfer.^[1]
- The Control: Always ground and bond metal containers during transfer. If using plastic (HDPE), use a dip tube to prevent splash filling.

Waste Segregation & Containerization

Proper segregation is the primary defense against unexpected reactions in the waste stream.

Decision Matrix: Waste Stream Selection

Do not mix **3-Ethyl-2,5-dimethylhexane** with oxidizers (e.g., Nitric Acid, Peroxides) or Halogenated solvents (e.g., DCM, Chloroform), as this complicates the incineration process and increases disposal costs.^[1]



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Figure 1: Logic flow for selecting the correct waste stream.^[1] **3-Ethyl-2,5-dimethylhexane** belongs in Stream A.^[1]

Container Specifications

- Material: High-Density Polyethylene (HDPE) or Safety Steel Cans (Type I or II).

- Why? HDPE is resistant to aliphatic alkanes.[1] Steel provides grounding capabilities.[1]
- Venting: Use caps with pressure-relief mechanisms if storing in warm environments to prevent vapor pressure buildup.[1]
- Headspace: Leave at least 10% headspace to allow for thermal expansion.[1]

Step-by-Step Disposal Protocol

Step 1: Preparation

- PPE: Wear nitrile gloves (splash protection), safety goggles, and a flame-resistant lab coat. [1]
- Location: Perform all transfers inside a certified chemical fume hood.

Step 2: Transfer & Labeling[1][2]

- Verify the receiving waste container is labeled "NON-HALOGENATED ORGANIC SOLVENT." [1]
- Grounding: If transferring >4 Liters, attach a ground wire between the source and receiving vessel.
- Pour slowly to minimize splashing and static generation.[1]
- Wipe the bottle neck with a dry wipe; dispose of the wipe in solid hazardous waste.

Step 3: Regulatory Labeling (RCRA)

Affix a hazardous waste tag with the following details:

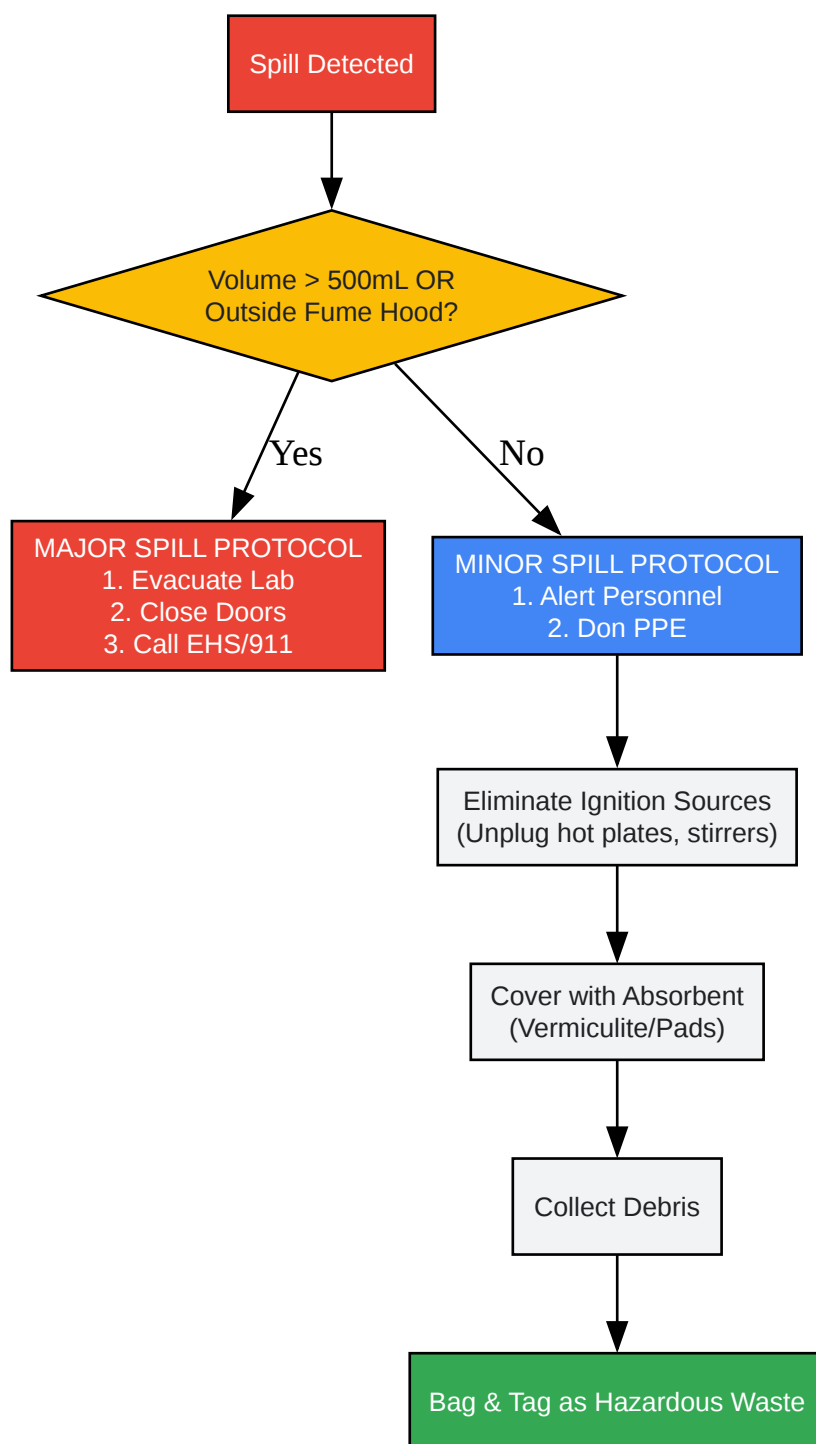
- Constituents: **3-Ethyl-2,5-dimethylhexane** (100%)[1]
- Hazard Codes:
 - D001: Ignitable Characteristic.

Step 4: Final Disposal

Contact your facility's EHS department or a licensed hazardous waste contractor (e.g., Clean Harbors, Veolia) for pickup. The ultimate disposal method is Fuel Blending or Incineration at a permitted facility.^[1]

Emergency Spill Response Workflow

In the event of a release, rapid classification determines the safety of the response.



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Figure 2: Decision logic for spill response. Note that ignition source elimination is the critical first step for alkanes.

References

- Stenutz, R. (n.d.). **3-ethyl-2,5-dimethylhexane** Data Sheet. Stenutz.eu.[1] Retrieved October 26, 2023, from [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA). (2023).[1] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. EPA.gov.[1] Retrieved October 26, 2023, from [\[Link\]](#)
- PubChem. (n.d.).[1][2] **3-Ethyl-2,5-dimethylhexane** Compound Summary. National Library of Medicine.[1] Retrieved October 26, 2023, from [\[Link\]](#)[1]

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- 2. Hexane, 3-ethyl-2,5-dimethyl- | C₁₀H₂₂ | CID 521421 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
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